

N,N-Didesmethyl Mifepristone-d4 certificate of analysis

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Compound of Interest

Compound Name: *N,N-Didesmethyl Mifepristone-d4*

Cat. No.: B12400303

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Technical Guide: N,N-Didesmethyl Mifepristone-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N,N-Didesmethyl Mifepristone-d4**, a deuterated analog of a mifepristone metabolite. It is primarily used as an internal standard in analytical and pharmacokinetic research to ensure accurate quantification of mifepristone and its metabolites in biological samples.^[1]

Chemical and Physical Data

The following tables summarize the key quantitative data for **N,N-Didesmethyl Mifepristone-d4**. This information has been compiled from various chemical suppliers and research articles.

Identifier	Value
IUPAC Name	(11 β , 17 β)-11-(4-aminophenyl-d4)-17-hydroxy-17-(1-propyn-1-yl)-Estra-4, 9-dien-3-one[1]
Synonyms	RU 42848, N-Didesmethyl Mifepristone, (8S,11R,13S,14S,17S)-11-(4-Aminophenyl-2,3,5,6-d4)-17-hydroxy-13-methyl-17-(prop-1-yn-1-yl)-1,2,6,7,8,11,12,13,14,15,16,17-dodecahydro-3H-cyclopenta[a]phenanthren-3-one[1][2]
CAS Number	Not available for the deuterated form. The non-labeled compound is 104004-92-4.[3][4]
Molecular Formula	C ₂₇ H ₂₇ D ₄ NO ₂ [1][3][5][6]
Molecular Weight	405.57 g/mol [1][3][5][6]

Property	Value
Form	Solid[2]
Color	Yellow[2]
Storage	-20°C Freezer[2]
Solubility	Chloroform (Slightly), Methanol (Slightly)[2]

Metabolic Pathway of Mifepristone

Mifepristone undergoes metabolism in the liver, primarily through N-demethylation and hydroxylation, catalyzed by the CYP3A4 enzyme.[7] This process leads to the formation of several metabolites, including N-monodemethylated (RU 42 633) and N,N-didesmethylated (RU 42 848) forms.[7] The deuterated **N,N-Didesmethyl Mifepristone-d4** serves as a crucial internal standard for quantifying these metabolites in pharmacokinetic studies.[1]



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Caption: Metabolic pathway of Mifepristone.

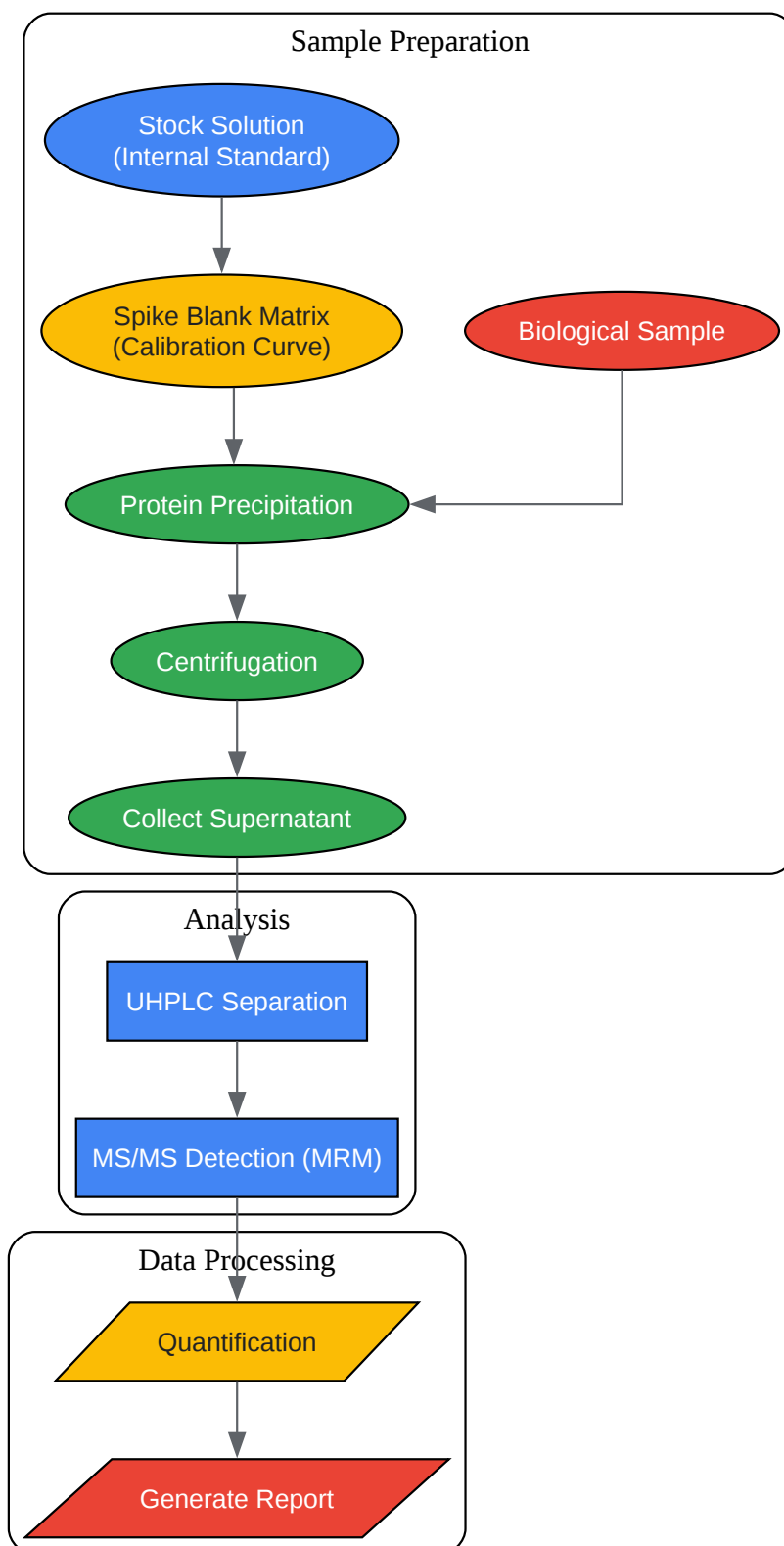
Experimental Protocols

While a specific, detailed experimental protocol for the synthesis and analysis of a particular batch of **N,N-Didesmethyl Mifepristone-d4** is proprietary to the manufacturer, a general workflow for the quality control of such a chemical standard is outlined below. The primary analytical technique for the quantification of mifepristone and its metabolites is Ultra-High-Performance Liquid Chromatography coupled with tandem mass spectrometry (UHPLC-QqQ-MS/MS).[8]

General UHPLC-QqQ-MS/MS Method for Quantification

- Sample Preparation:
 - A stock solution of **N,N-Didesmethyl Mifepristone-d4** is prepared in a suitable organic solvent (e.g., methanol).
 - Calibration standards are prepared by spiking blank biological matrix (e.g., plasma) with known concentrations of the non-labeled analyte and a fixed concentration of the deuterated internal standard.
 - Biological samples for analysis are thawed and vortexed. An aliquot is transferred to a clean tube, and the internal standard solution is added.
 - Protein precipitation is performed by adding a precipitating agent (e.g., acetonitrile), followed by vortexing and centrifugation to separate the supernatant.

- The supernatant is then transferred for analysis.
- Chromatographic Conditions (Illustrative):
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase: A gradient of two solvents, such as water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: A typical flow rate for UHPLC.
 - Injection Volume: A small volume, typically in the microliter range.
- Mass Spectrometric Conditions (Illustrative):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used to monitor specific precursor-to-product ion transitions for both the analyte and the internal standard. This provides high selectivity and sensitivity.



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Caption: General workflow for sample analysis.

Application in Research

N,N-Didesmethyl Mifepristone-d4 is an essential tool for:

- Pharmacokinetic Studies: To accurately determine the absorption, distribution, metabolism, and excretion of mifepristone.
- Therapeutic Drug Monitoring: To ensure drug concentrations are within the therapeutic range.
- Forensic Toxicology: For the precise identification and quantification of mifepristone and its metabolites in forensic investigations.[8]

The use of a stable isotope-labeled internal standard like **N,N-Didesmethyl Mifepristone-d4** is critical for correcting for matrix effects and variations in instrument response, thereby ensuring the reliability and accuracy of the analytical results.

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